

Isoapoptolidin: A Technical Guide to its Role in Selective Apoptosis

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Compound of Interest

Compound Name: *Isoapoptolidin*

Cat. No.: *B015209*

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This technical guide provides an in-depth analysis of **isoapoptolidin**, a macrolide with promising potential in cancer therapy due to its ability to selectively induce apoptosis in cancer cells. This document outlines the core mechanism of action, summarizes key quantitative data, provides detailed experimental protocols, and visualizes the associated signaling pathways.

Core Concepts: Selective Apoptosis Induction

Isoapoptolidin is a ring-expanded isomer of apoptolidin, a natural product known to selectively trigger programmed cell death, or apoptosis, in various cancer cell lines.^[1] The selective nature of this process is of paramount interest in oncology, as it implies a therapeutic window where cancer cells can be targeted with minimal impact on healthy, non-transformed cells.

The primary mechanism of action for the parent compound, apoptolidin, is the inhibition of mitochondrial F₀F₁-ATP synthase.^{[2][3]} This inhibition disrupts cellular energy metabolism, leading to the initiation of the intrinsic apoptotic pathway. While **isoapoptolidin** is also implicated in this pathway, its inhibitory effect on F₀F₁-ATPase is reported to be over 10-fold less potent than that of apoptolidin.^[1] Despite this, **isoapoptolidin** demonstrates comparable antiproliferative activity against transformed cells, suggesting a more complex or potentially alternative mechanism of action that warrants further investigation.^[3]

Quantitative Data Summary

The selective cytotoxicity of **isoapoptolidin** is a key characteristic. The following table summarizes the available 50% inhibitory concentration (IC50) values, highlighting the differential effect of **isoapoptolidin** on cancerous versus normal cell lines.

Cell Line	Cell Type	IC50 (μM)	Reference
HepG2	Hepatocellular Carcinoma	15.83	[1]
LO2	Normal Human Hepatic	> 40 (approx.)	[1]

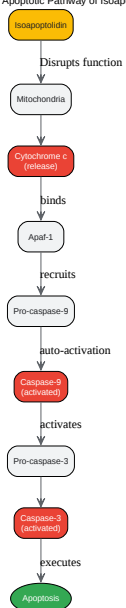
Further research is required to expand this dataset across a broader range of cancer and normal cell lines to fully characterize the selectivity profile of **isoapoptolidin**.

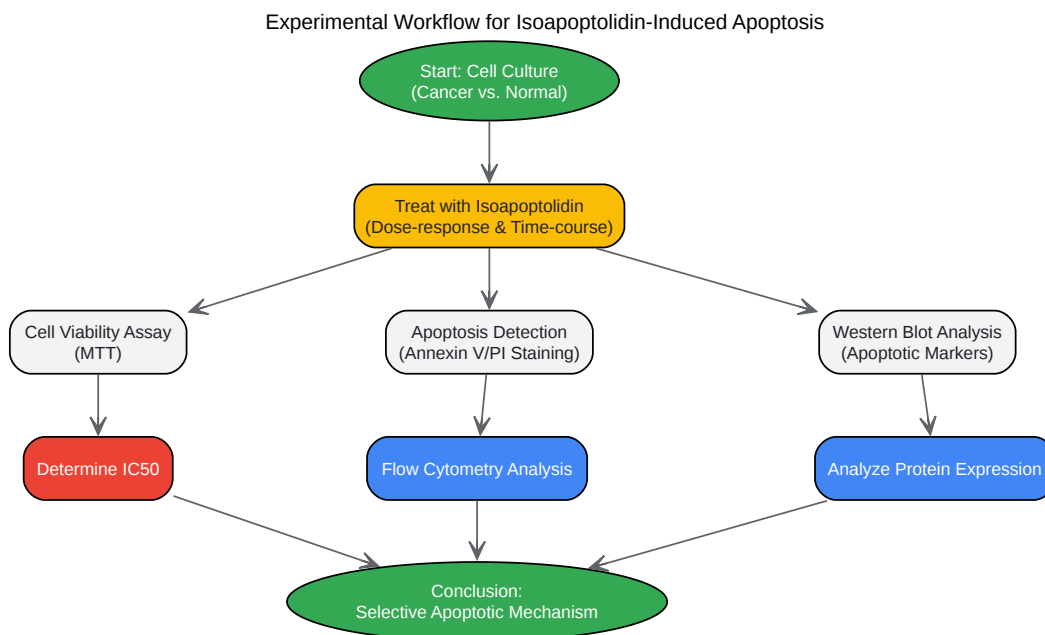
Signaling Pathways in Isoapoptolidin-Induced Apoptosis

The induction of apoptosis by **isoapoptolidin** is believed to primarily follow the intrinsic, or mitochondrial, pathway. This pathway is initiated by cellular stress, such as that induced by the disruption of mitochondrial function.

Proposed Intrinsic Apoptotic Pathway of Isoapoptolidin

Proposed Intrinsic Apoptotic Pathway of Isoapoptolidin





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